

what is the chemical structure of ent-toddalolactone

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Compound of Interest

Compound Name: *Ent-toddalolactone*

Cat. No.: *B12103000*

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In-Depth Technical Guide to ent-Toddalolactone

For Researchers, Scientists, and Drug Development Professionals

Abstract

ent-Toddalolactone, a natural coumarin, presents a compelling profile for scientific investigation, particularly in the realm of oncology. Isolated from the medicinal plant *Toddalia asiatica*, this chiral molecule has garnered attention for its potential biological activities. This technical guide provides a comprehensive overview of **ent-toddalolactone**, detailing its chemical structure, physicochemical properties, and the experimental protocols for its isolation and characterization. Furthermore, this document summarizes its known biological effects and explores the putative signaling pathways involved in its mechanism of action, offering a valuable resource for researchers and professionals in drug discovery and development.

Chemical Identity and Structure

ent-Toddalolactone is the (S)-enantiomer of toddalolactone. Its chemical structure is characterized by a coumarin core substituted with two methoxy groups and a dihydroxy-methylbutyl side chain.

IUPAC Name: 6-[(2S)-2,3-dihydroxy-3-methylbutyl]-5,7-dimethoxychromen-2-one^[1]

SMILES String: CC(C)(--INVALID-LINK--cc2OC(=O)C=Cc2c1OC)O)O

The structural elucidation of **ent-toddalolactone** was accomplished through extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), and by comparison with its known enantiomer, toddalolactone.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₆ H ₂₀ O ₆	[1]
Molecular Weight	308.33 g/mol	[1]
Boiling Point	530.0±50.0 °C at 760 mmHg	[1]
Density	1.3±0.1 g/cm ³	[1]
InChI Key	GLWPLQBQHWYKRK-ZDUSSCGKSA-N	[1]

Experimental Protocols

Isolation of ent-Toddalolactone from Toddalia asiatica

The isolation of **ent-toddalolactone** has been reported as part of a broader phytochemical analysis of the roots of Toddalia asiatica. A general procedure, based on the work of Lin et al. (2014), is outlined below.[2]

Workflow for the Isolation of **ent-Toddalolactone**:

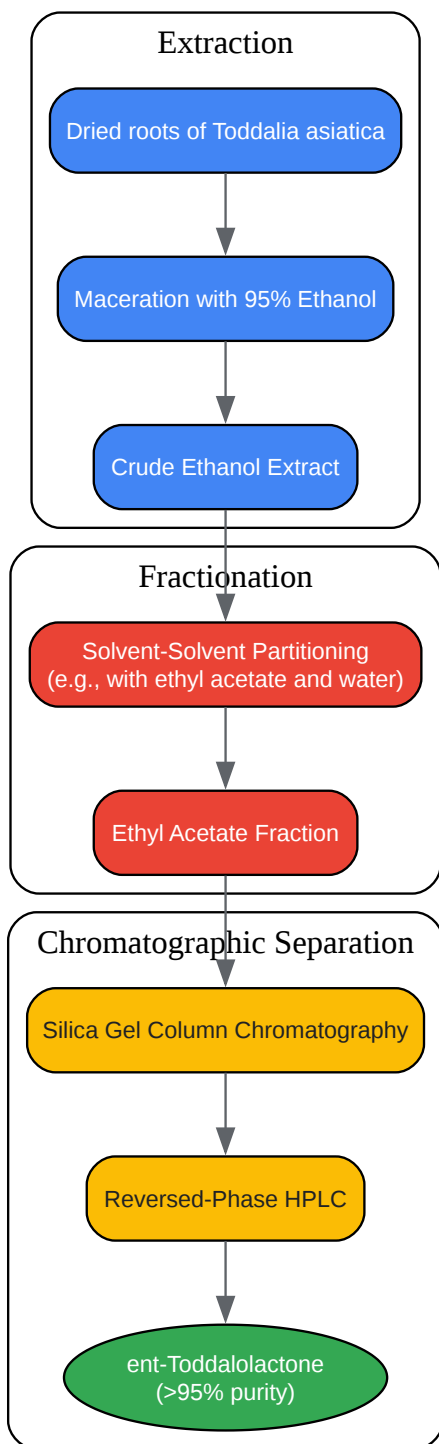


Figure 1. General workflow for the isolation of ent-toddalolactone.

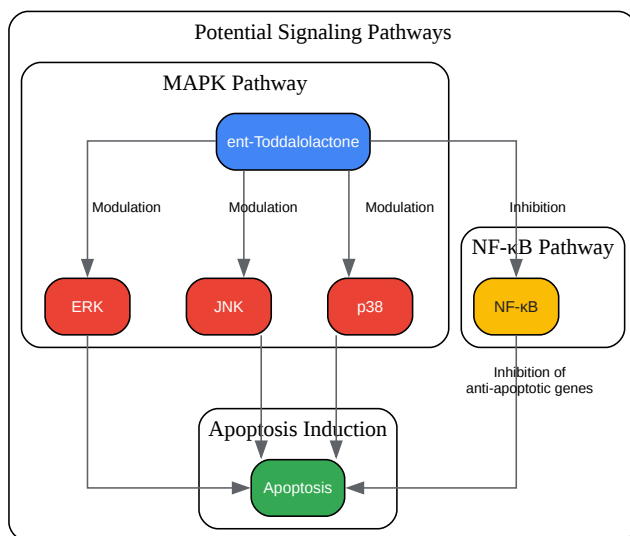


Figure 2. Hypothesized signaling pathways modulated by ent-toddalolactone.

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References

- 1. Enterolactone modulates the ERK/NF-κB/Snail signaling pathway in triple-negative breast cancer cell line MDA-MB-231 to revert the TGF-β-induced epithelial-mesenchymal transition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. A systematic review on traditional medicine Toddalia asiatica (L.) Lam.: Chemistry and medicinal potential - PMC [pmc.ncbi.nlm.nih.gov]

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